

detailed experimental protocol for 5-(Boc-amino)-2-cyanopyridine synthesis

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Compound of Interest

Compound Name: 5-(Boc-amino)-2-cyanopyridine

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Application Note: Synthesis of 5-(Boc-amino)-2-cyanopyridine

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Abstract

This document provides a detailed experimental protocol for the synthesis of **5-(Boc-amino)-2-cyanopyridine**, a valuable building block in medicinal chemistry and drug development. The procedure involves the protection of the amino group of 5-amino-2-cyanopyridine using di-tert-butyl dicarbonate (Boc₂O) under basic conditions. This protocol is designed to be straightforward and reproducible, yielding the desired product in high purity.

Introduction

The tert-butoxycarbonyl (Boc) group is a widely used protecting group for amines in organic synthesis due to its stability in a variety of reaction conditions and its facile removal under acidic conditions.^[1] The synthesis of **5-(Boc-amino)-2-cyanopyridine** provides a key intermediate for the elaboration of more complex molecules, particularly in the development of novel therapeutics. The following protocol details the necessary reagents, conditions, and work-up procedures for this transformation.

Reaction Scheme

Experimental Protocol

Materials:

- 5-amino-2-cyanopyridine
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate (EtOAc)
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography (optional)

Procedure:

- Reaction Setup: To a clean, dry round-bottom flask equipped with a magnetic stir bar, add 5-amino-2-cyanopyridine (1.0 equivalent).
- Dissolution: Add anhydrous tetrahydrofuran (THF) to the flask to dissolve the starting material. The amount of solvent should be sufficient to ensure complete dissolution.

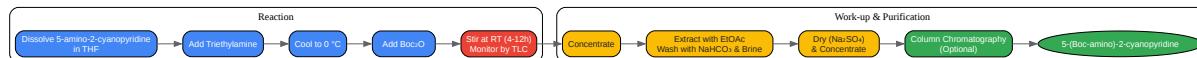
- **Addition of Base:** Add triethylamine (TEA) or diisopropylethylamine (DIPEA) (1.5 equivalents) to the solution. Stir the mixture at room temperature for 5-10 minutes.
- **Addition of Boc Anhydride:** Cool the reaction mixture to 0 °C using an ice bath. To the cooled and stirring solution, add di-tert-butyl dicarbonate (Boc₂O) (1.2 equivalents) portion-wise.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 4-12 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching and Extraction:** Once the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator to remove the THF. To the residue, add ethyl acetate (EtOAc) and wash with saturated aqueous sodium bicarbonate (NaHCO₃) solution, followed by brine.
- **Drying and Concentration:** Separate the organic layer and dry it over anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄). Filter the drying agent and concentrate the organic layer under reduced pressure to obtain the crude product.
- **Purification (Optional):** If necessary, the crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the pure **5-(Boc-amino)-2-cyanopyridine**.

Data Presentation

Parameter	Value	Reference
Starting Material	5-amino-2-cyanopyridine	[2][3]
Molecular Formula	C ₆ H ₅ N ₃	[2][3]
Molecular Weight	119.12 g/mol	[2][3]
Reagents		
Di-tert-butyl dicarbonate (Boc ₂ O)	1.2 equivalents	[4]
Triethylamine (TEA)	1.5 equivalents	[4]
Reaction Conditions		
Solvent	Tetrahydrofuran (THF)	[4]
Temperature	0 °C to Room Temperature	[4]
Reaction Time	4 - 12 hours	[4]
Product	5-(Boc-amino)-2-cyanopyridine	[5]
CAS Number	814263-30-4	[5]
Molecular Formula	C ₁₁ H ₁₃ N ₃ O ₂	[5]
Molecular Weight	219.24 g/mol	[5]
Typical Yield	80-95%	[4]

Visualizations

Experimental Workflow



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Caption: Experimental workflow for the synthesis of **5-(Boc-amino)-2-cyanopyridine**.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- 5-amino-2-cyanopyridine is toxic if swallowed, in contact with skin, or if inhaled.[3] Handle with care.
- Triethylamine is flammable and corrosive.
- Di-tert-butyl dicarbonate is a lachrymator.
- Dispose of chemical waste according to institutional guidelines.

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